

Spectroscopic Profile of 2,5,6-Trimethyl-2-heptanol: A Technical Guide

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Compound of Interest

Compound Name: 2,5,6-Trimethyl-2-heptanol

CAS No.: 66256-48-2

Cat. No.: B15915964

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2,5,6-Trimethyl-2-heptanol** (CAS No: 66256-48-2), a tertiary alcohol with applications in various chemical industries. This document compiles available experimental data and provides detailed methodologies for the key spectroscopic techniques used in its characterization, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Chemical Structure and Properties

- IUPAC Name: 2,5,6-Trimethylheptan-2-ol
- Molecular Formula: $C_{10}H_{22}O$
- Molecular Weight: 158.28 g/mol
- Structure:

Spectroscopic Data

The following tables summarize the available and predicted spectroscopic data for **2,5,6-Trimethyl-2-heptanol**.

¹H NMR Spectroscopy

Table 1: ¹H NMR Spectroscopic Data of **2,5,6-Trimethyl-2-heptanol**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
0.82	d, J=6.8 Hz	6H	C6-H (2 x CH ₃)
0.88	d, J=6.8 Hz	3H	C5-H (CH ₃)
1.22	s	6H	C1-H (2 x CH ₃)

Data sourced from patent literature. The spectrum is consistent with the structure of **2,5,6-Trimethyl-2-heptanol**.

¹³C NMR Spectroscopy

While experimental ¹³C NMR data for **2,5,6-Trimethyl-2-heptanol** is not readily available in the searched literature, a predicted spectrum can be estimated based on the chemical structure and known chemical shifts for similar tertiary alcohols.

Table 2: Predicted ¹³C NMR Chemical Shifts for **2,5,6-Trimethyl-2-heptanol**

Predicted Chemical Shift (δ) ppm	Carbon Assignment
~ 71	C2 (C-OH)
~ 45-50	C4
~ 35-40	C5
~ 30-35	C3
~ 30-35	C6
~ 25-30	C1 (2 x CH ₃)
~ 20-25	C5-CH ₃
~ 15-20	C6-CH ₃ (2x)

Note: These are estimated values and may differ from experimental results.

Mass Spectrometry

Table 3: Mass Spectrometry Data (Electron Ionization) of **2,5,6-Trimethyl-2-heptanol**

m/z	Relative Intensity (%)	Proposed Fragment
158	0	[M] ⁺ (Molecular Ion)
143	2	[M - CH ₃] ⁺
125	1	[M - CH ₃ - H ₂ O] ⁺
97	3	
83	6	
69	16	
59	100	
43	20	[C ₃ H ₇ O] ⁺ (α -cleavage)
		[C ₃ H ₇] ⁺

Data sourced from patent literature. The fragmentation pattern is characteristic of a tertiary alcohol, with the base peak at m/z 59 resulting from α -cleavage.

Infrared (IR) Spectroscopy

Experimental IR data for **2,5,6-Trimethyl-2-heptanol** is not available in the searched literature. However, the expected characteristic absorption bands for a tertiary alcohol are as follows:

Table 4: Predicted IR Absorption Bands for **2,5,6-Trimethyl-2-heptanol**

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
~ 3600-3200	Strong, Broad	O-H stretch	Alcohol
~ 2960-2850	Strong	C-H stretch	Alkane
~ 1470-1450	Medium	C-H bend	Alkane
~ 1380-1365	Medium	C-H bend (gem-dimethyl)	Alkane
~ 1200-1100	Strong	C-O stretch	Tertiary Alcohol

Experimental Protocols

The following are detailed methodologies for the spectroscopic techniques discussed.

NMR Spectroscopy

3.1.1. ¹H NMR Spectroscopy

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a proton-sensitive probe.
- Sample Preparation: Approximately 5-10 mg of **2,5,6-Trimethyl-2-heptanol** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆). A small amount of tetramethylsilane (TMS) is added as an internal standard (δ = 0.00 ppm).

- **Data Acquisition:** The ^1H NMR spectrum is acquired at room temperature. A standard single-pulse experiment is typically used. Key acquisition parameters include a spectral width of approximately 15 ppm, a relaxation delay of 1-5 seconds, and a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- **Data Processing:** The free induction decay (FID) is Fourier transformed, and the resulting spectrum is phase and baseline corrected. Chemical shifts are referenced to the TMS signal.

3.1.2. ^{13}C NMR Spectroscopy

- **Instrumentation:** A high-field NMR spectrometer with a carbon-sensitive or broadband probe.
- **Sample Preparation:** A more concentrated sample (20-50 mg in 0.5-0.7 mL of deuterated solvent) is typically required compared to ^1H NMR.
- **Data Acquisition:** A standard proton-decoupled ^{13}C NMR experiment is performed. This involves broadband decoupling of the proton frequencies to simplify the spectrum to single lines for each unique carbon atom. A larger spectral width (e.g., 0-220 ppm) is used. Due to the low natural abundance of ^{13}C and longer relaxation times, a greater number of scans and a longer relaxation delay may be necessary.
- **Data Processing:** Similar to ^1H NMR, the FID is processed by Fourier transformation, phasing, and baseline correction. Chemical shifts are referenced to the solvent peak or TMS.

Mass Spectrometry

- **Instrumentation:** A mass spectrometer, typically a gas chromatograph-mass spectrometer (GC-MS) for volatile compounds like alcohols.
- **Sample Introduction:** The sample is introduced into the GC, where it is vaporized and separated from any impurities on a capillary column. The separated compound then enters the mass spectrometer.
- **Ionization:** Electron Ionization (EI) is a common method for alcohols. The sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.

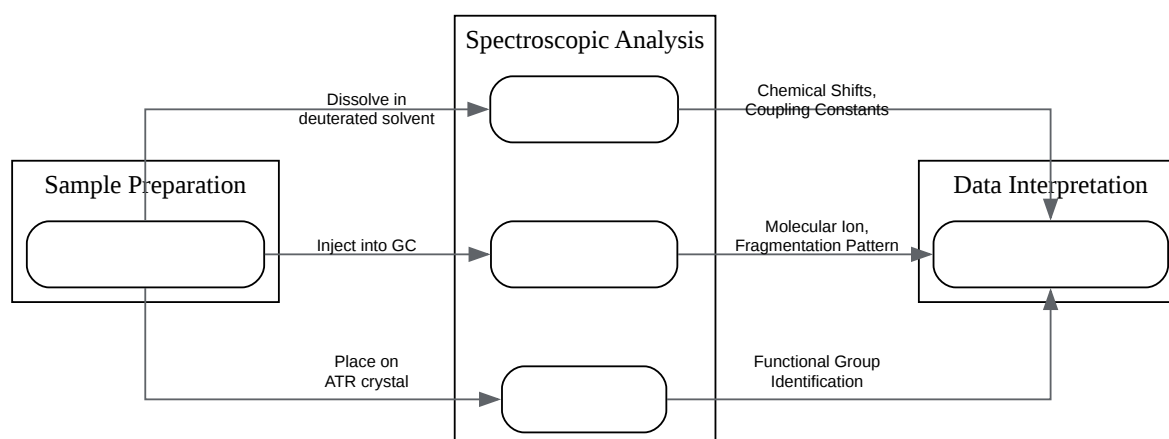
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** An electron multiplier or similar detector records the abundance of each ion. The resulting mass spectrum is a plot of relative intensity versus m/z .

Infrared (IR) Spectroscopy

- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer.
- **Sample Preparation:** For a liquid sample like **2,5,6-Trimethyl-2-heptanol**, a neat spectrum can be obtained by placing a thin film of the liquid between two salt plates (e.g., NaCl or KBr). Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where a drop of the liquid is placed directly on the ATR crystal.
- **Data Acquisition:** The IR spectrum is typically recorded over the mid-infrared range ($4000\text{--}400\text{ cm}^{-1}$). A background spectrum of the empty sample holder or clean ATR crystal is first collected and automatically subtracted from the sample spectrum.
- **Data Analysis:** The resulting spectrum shows the percentage of light transmitted or absorbed at each wavenumber. The positions and shapes of the absorption bands are correlated with specific molecular vibrations and functional groups.

Experimental Workflow

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of **2,5,6-Trimethyl-2-heptanol**.



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Caption: Workflow for the spectroscopic characterization of **2,5,6-Trimethyl-2-heptanol**.

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